

## N6022 solubility in DMSO and aqueous solutions

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Compound of Interest 3-[1-(4-carbamoyl-2-Compound Name: methylphenyl)-5-(4-imidazol-1ylphenyl)pyrrol-2-yl]propanoic acid Get Quote

## **Application Notes and Protocols for N6022**

For Researchers, Scientists, and Drug Development Professionals

B612232

### Introduction

Cat. No.:

N6022 is a potent and selective inhibitor of S-nitrosoglutathione reductase (GSNOR), a key enzyme in the regulation of endogenous S-nitrosothiols (SNOs) and nitric oxide (NO) homeostasis.[1][2][3] By inhibiting GSNOR, N6022 leads to an accumulation of Snitrosoglutathione (GSNO), which can modulate various physiological processes, including bronchodilation and anti-inflammatory responses.[4][5] These characteristics make N6022 a compound of significant interest in research and drug development, particularly for respiratory diseases such as asthma and chronic obstructive pulmonary disease.[1][5] This document provides detailed information on the solubility of N6022 in DMSO and aqueous solutions, along with protocols for its preparation and use in experimental settings.

## **Data Presentation: Solubility of N6022**

The solubility of N6022 is a critical factor for the design of both in vitro and in vivo experiments. The following tables summarize the available quantitative data for the solubility of N6022 in Dimethyl Sulfoxide (DMSO) and its limited solubility in aqueous solutions.

Table 1: Solubility of N6022 in DMSO



Vendor/Source	Reported Solubility (mg/mL)	Molar Equivalent (mM)	Notes
Selleck Chemicals	82 - 83	197.84 - 200.26	Use of fresh, moisture-free DMSO is recommended to avoid reduced solubility.[3]
MedchemExpress	25	60.32	Ultrasonic treatment may be needed to achieve dissolution.[6]
TargetMol	45	108.58	Sonication is recommended for dissolution.[7]
GlpBio	≥ 20.7		
Immunomart	≥ 46		

Table 2: Solubility of N6022 in Aqueous Solutions

Solvent	Reported Solubility (mg/mL)	Notes
Water	< 0.1 (insoluble)	N6022 is practically insoluble in water.[3][6]
Serum	Up to 5	N6022 remains in solution in serum up to 5 mg/mL.[6]

# **Experimental Protocols**

# Protocol 1: Preparation of N6022 Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution of N6022 in DMSO, suitable for further dilution in cell culture media or other buffered solutions for in vitro



assays.

#### Materials:

- N6022 powder
- Anhydrous (molecular sieve) Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath (optional)

#### Procedure:

- Equilibrate the N6022 powder to room temperature before opening the vial to prevent moisture condensation.
- Weigh the desired amount of N6022 powder using a calibrated analytical balance and place it in a sterile vial.
- Add the calculated volume of anhydrous DMSO to achieve the desired concentration (e.g., for a 10 mM stock solution, add 0.2413 mL of DMSO to 1 mg of N6022).
- Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
- If the compound does not fully dissolve, sonicate the vial in an ultrasonic bath for 5-10 minutes.[6] Gentle warming can also be applied if necessary.
- Once a clear solution is obtained, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the stock solutions at -20°C or -80°C for long-term stability.[3][6]

# Protocol 2: Preparation of N6022 Formulation for In Vivo Administration (Co-solvent Method)



Due to its poor aqueous solubility, N6022 requires a co-solvent system for administration in animal models. This protocol provides a common formulation using DMSO, PEG300, and Tween-80.

#### Materials:

- N6022 powder
- Anhydrous DMSO
- Polyethylene glycol 300 (PEG300)
- Tween-80 (Polysorbate 80)
- Sterile saline (0.9% NaCl) or Phosphate Buffered Saline (PBS)
- Sterile tubes for mixing

#### Procedure:

- Prepare a concentrated stock solution of N6022 in DMSO as described in Protocol 1.
- In a sterile tube, add the required volume of the N6022 DMSO stock solution.
- Add the appropriate volume of PEG300 and mix thoroughly until a clear solution is formed.
- Add Tween-80 to the mixture and mix again until the solution is clear.
- Finally, add the saline or PBS dropwise while continuously mixing to bring the formulation to the final desired volume and concentration.
- A common formulation consists of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.[6] For a 1 mL final volume, this would be 100 μL DMSO, 400 μL PEG300, 50 μL Tween-80, and 450 μL saline.
- The final solution should be clear. If precipitation occurs, gentle warming and vortexing may be used to redissolve the compound.



• This formulation should be prepared fresh before each use and administered immediately.

# Protocol 3: Preparation of N6022 Formulation for In Vivo Administration (Cyclodextrin-based Method)

An alternative to the co-solvent method is the use of a cyclodextrin to enhance the aqueous solubility of N6022.

#### Materials:

- N6022 powder
- Anhydrous DMSO
- Sulfobutyl ether-β-cyclodextrin (SBE-β-CD)
- Sterile saline (0.9% NaCl)
- Sterile tubes for mixing

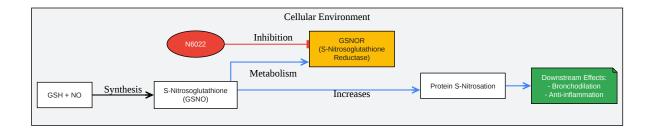
#### Procedure:

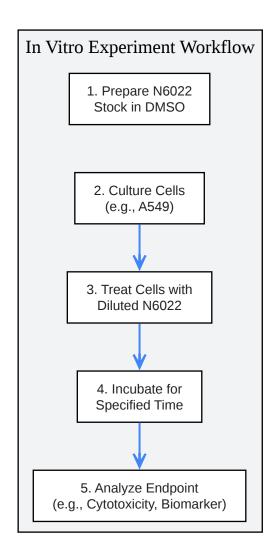
- Prepare a stock solution of N6022 in DMSO.
- Prepare a 20% (w/v) solution of SBE-β-CD in sterile saline.
- In a sterile tube, add the required volume of the N6022 DMSO stock solution.
- Add the 20% SBE-β-CD solution to the DMSO stock to achieve the final desired concentration of N6022. A common formulation is 10% DMSO and 90% of the 20% SBE-β-CD in saline solution.
- Mix thoroughly until a clear solution is obtained.
- This formulation should be prepared fresh before use.

### **Visualizations**

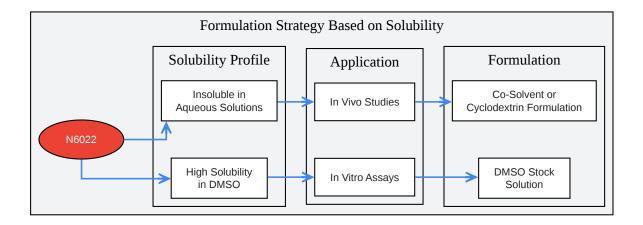


## **Signaling Pathway of N6022 Action**









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